

A Comprehensive Technical Guide to Commercially Available Methomyl-d3 Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1676398

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Methomyl-d3** standards, their suppliers, and their application in analytical testing. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who require highly pure, stable isotope-labeled internal standards for the accurate quantification of Methomyl.

Introduction to Methomyl and the Need for Labeled Standards

Methomyl is a broad-spectrum carbamate insecticide that functions by inhibiting acetylcholinesterase, an essential enzyme in the nervous system of insects.^{[1][2]} Its widespread use in agriculture necessitates robust and reliable analytical methods for monitoring its residues in food products and environmental samples. The use of a stable isotope-labeled internal standard, such as **Methomyl-d3**, is critical for achieving high accuracy and precision in quantitative analysis by mass spectrometry (MS)-based methods like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **Methomyl-d3**, with its deuterium-labeled methyl group, exhibits nearly identical chemical and physical properties to unlabeled Methomyl, allowing it to co-elute chromatographically and experience similar ionization effects, thereby correcting for variations in sample preparation and instrument response.

Commercially Available Methomyl-d3 Standards

A variety of suppliers offer **Methomyl-d3** standards in different formats, including neat solids and solutions at various concentrations. The following table summarizes the key quantitative data for commercially available **Methomyl-d3** standards to facilitate easy comparison.

Supplier	Product Name/Number	CAS Number	Molecular Formula	Purity/Deuterium Incorporation	Format	Concentration	Solvent
Cayman Chemical	Methomyl-d3 / Item No. 39576	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	≥98% Chemical Purity; ≥99% Deuterated Forms (d ₁ -d ₃)	Solid	-	-
HPC Standards	D3-Methomyl / Item No. 675973	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not Specified	Solid	-	-
HPC Standards	D3-Methomyl solution / Item No. 676008	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not Specified	Solution	100 µg/mL	Acetonitrile
LGC Standards	(E,Z)-Methomyl-d3 (N-methyl-d3) / CDN-D-7454	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	99 atom % D, min 98% Chemical Purity	Neat	-	-
MedchemExpress	Methomyl-d3 / HY-152048S	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not Specified	Solid	-	-
Pharmaffiliates	Methomyl-d3 / PA-PST Item No. 010015	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not Specified	Solid	-	-

CRM	Methomy					100.00	
LABSTA	I D3	1398109-	C ₅ H ₇ D ₃ N	Not		mg/L,	Methanol
NDARD	solution /	07-3	₂ O ₂ S	Specified	Solution	1000.00	
	LBS2G3					mg/L	
	L4133						
TargetMo	Methomy						
I	I-d3						
	(Standar	1398109-	C ₅ H ₇ D ₃ N	Not		-	-
	d) /	07-3	₂ O ₂ S	Specified	Solid		
	TMSM-						
	1594						

Experimental Protocols: A Generalized Approach

While specific validated methods from regulatory bodies detailing the use of **Methomyl-d3** as an internal standard are not readily available in the public domain, a generalized experimental protocol for the analysis of Methomyl in a vegetable matrix using LC-MS/MS with a deuterated internal standard can be outlined based on established pesticide residue analysis methodologies.[\[3\]](#)[\[4\]](#)

Objective: To quantify the concentration of Methomyl in a vegetable sample using **Methomyl-d3** as an internal standard.

Materials:

- Homogenized vegetable sample
- Methomyl analytical standard
- **Methomyl-d3** internal standard
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Anhydrous magnesium sulfate (MgSO₄)

- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) sorbent (optional, for pigmented samples)
- Centrifuge tubes (50 mL)
- Syringe filters (0.22 µm)
- LC-MS/MS system

Procedure:

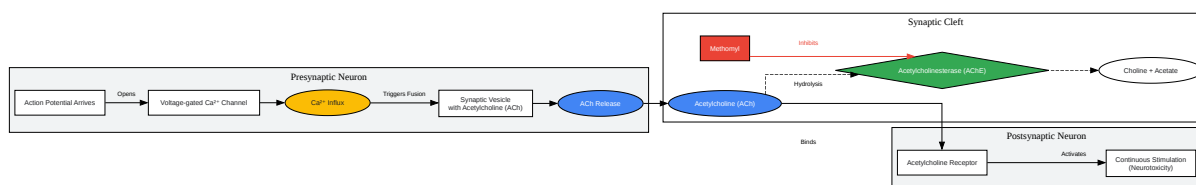
- Standard Preparation:
 - Prepare a stock solution of Methomyl and **Methomyl-d3** in acetonitrile.
 - Create a series of calibration standards by diluting the Methomyl stock solution and adding a constant concentration of the **Methomyl-d3** internal standard to each.
- Sample Extraction (QuEChERS-based approach):
 - Weigh 10 g of the homogenized vegetable sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile and the appropriate amount of the **Methomyl-d3** internal standard solution.
 - Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
 - Vortex vigorously for 1 minute and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Add it to a d-SPE tube containing anhydrous MgSO₄ and PSA. For samples with high pigment content, GCB may also be included.

- Vortex and centrifuge.
- LC-MS/MS Analysis:
 - Filter the cleaned-up extract through a 0.22 μm syringe filter into an autosampler vial.
 - Inject an aliquot into the LC-MS/MS system.
 - LC Conditions (Typical):
 - Column: C18 reverse-phase column
 - Mobile Phase: A gradient of water with formic acid and acetonitrile with formic acid.
 - Flow Rate: 0.3-0.5 mL/min
 - MS/MS Conditions (Typical):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Monitor the appropriate precursor-to-product ion transitions (MRM) for both Methomyl and **Methomyl-d3**.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of Methomyl to the peak area of **Methomyl-d3** against the concentration of Methomyl.
 - Determine the concentration of Methomyl in the sample by applying the peak area ratio from the sample analysis to the calibration curve.

Visualizations

Signaling Pathway of Methomyl's Mechanism of Action

Methomyl's primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) at cholinergic synapses.^{[1][2]} This inhibition leads to an accumulation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, causing continuous stimulation of postsynaptic receptors and resulting in neurotoxicity.

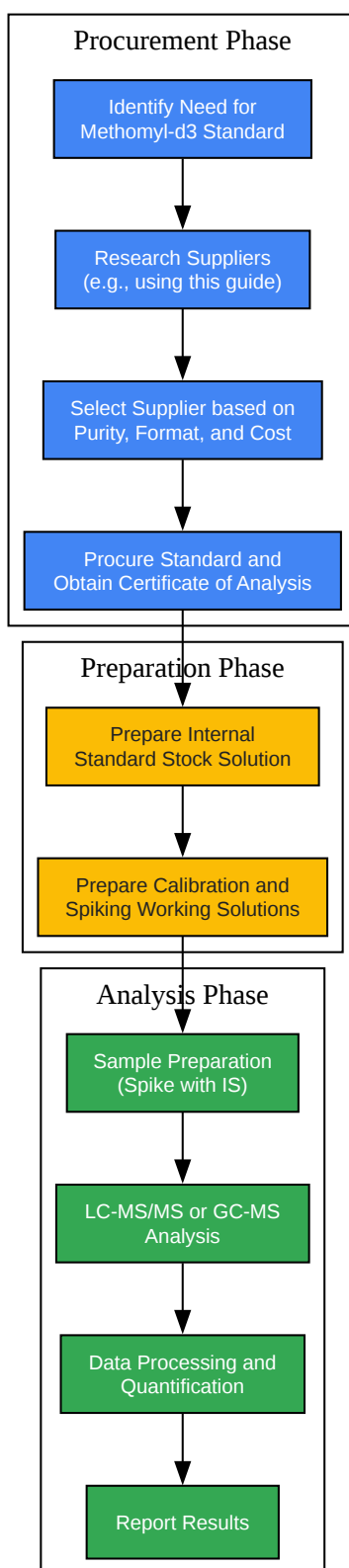


[Click to download full resolution via product page](#)

Caption: Mechanism of Methomyl neurotoxicity via acetylcholinesterase inhibition.

Experimental Workflow for Methomyl-d3 Standard Procurement and Use

The following diagram illustrates a logical workflow for researchers from the initial identification of the need for a **Methomyl-d3** standard to its final use in sample analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for procurement and use of **Methomyl-d3** internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. teachmephysiology.com [teachmephysiology.com]
- 3. food.actapol.net [food.actapol.net]
- 4. eurl-pesticides.eu [eurl-pesticides.eu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Commercially Available Methomyl-d3 Standards]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676398#commercially-available-methomyl-d3-standards-and-suppliers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com